

Personal protective equipment for handling trans-2-Aminocyclopentanol hydrochloride

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Compound of Interest

Compound Name: *trans-2-Aminocyclopentanol*
hydrochloride

Cat. No.: B153605

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Essential Safety and Handling Guide for trans-2-Aminocyclopentanol Hydrochloride

For laboratory professionals engaged in research and development, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety protocols, operational procedures, and disposal plans for **trans-2-Aminocyclopentanol hydrochloride**.

Hazard Identification and Classification

trans-2-Aminocyclopentanol hydrochloride is classified with the following hazards:

- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]

The signal word for this substance is Warning.[1][2]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₅ H ₁₂ CINO	[3]
Molecular Weight	137.61 g/mol	[3][4]
Melting Point	191-196 °C	[4]
Boiling Point	220.9 °C at 760 mmHg	[4]
Flash Point	87.4 °C	[4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the final and critical barrier to exposure. The following PPE is required when handling **trans-2-Aminocyclopentanol hydrochloride**:

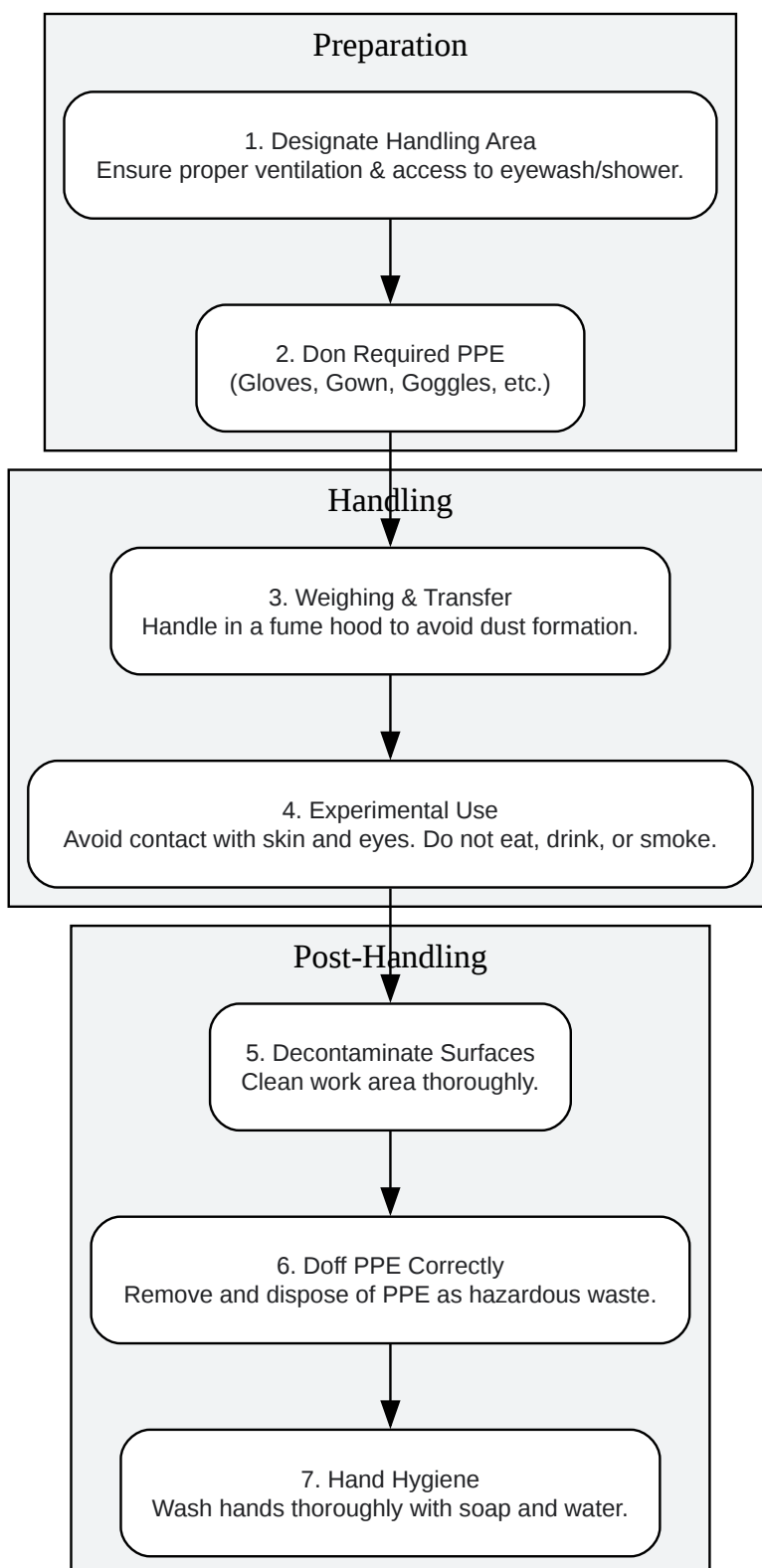
- Eye and Face Protection: Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[2] A face shield should be used when there is a risk of splashes.[5][6]
- Skin Protection:
 - Gloves: Wear powder-free, chemotherapy-grade gloves that meet ASTM D6978 standards.[7][8] Two pairs of gloves are recommended, with the inner glove tucked under the gown cuff and the outer glove over the cuff.[8] Gloves should be changed every 30-60 minutes or immediately upon contamination.[6][8]
 - Gown/Lab Coat: A disposable, impermeable, long-sleeved gown with closed-back and knit or elastic cuffs is required.[7][8] In the absence of manufacturer permeation data, gowns should be changed every 2-3 hours or when contaminated.[8]
 - Footwear: Closed-toe, closed-heel shoes are mandatory.[5] Wear two pairs of disposable, skid-resistant shoe covers when compounding.[8][9]
- Respiratory Protection: If exposure limits are exceeded or dust formation is likely, use a fit-tested N95 (or higher) respirator.[2][8] Surgical masks do not provide adequate protection and should not be used.[6][8]

- Head and Hair Covers: Head, hair, and beard covers are required to prevent contamination.

[8][9]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **trans-2-Aminocyclopentanol hydrochloride** from receipt to use.



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Caption: Workflow for Safe Handling of **trans-2-Aminocyclopentanol hydrochloride**.

Detailed Steps:

- Preparation:
 - Work in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.[\[2\]](#)[\[3\]](#)
 - Ensure an eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment and reagents before starting.
- Handling:
 - Avoid the formation of dust and aerosols.[\[3\]](#)[\[10\]](#)
 - Wash hands thoroughly after handling the substance.[\[2\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[2\]](#)
 - Store the container tightly closed in a dry, cool, and well-ventilated place.[\[2\]](#)
Recommended storage is under an inert gas (Nitrogen or Argon) at 2-8°C.[\[4\]](#)
- In Case of Exposure or Spill:
 - Eye Contact: Immediately rinse with pure water for at least 15 minutes and consult a doctor.[\[2\]](#)[\[3\]](#)
 - Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.[\[2\]](#)[\[3\]](#)
 - Ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[\[2\]](#)
 - Inhalation: Move the victim into fresh air. If breathing is difficult, give oxygen.[\[2\]](#)
 - Spills: Avoid dust formation.[\[3\]](#) Collect the spillage using appropriate methods (e.g., sweep up and shovel) and place it in a suitable, closed container for disposal.[\[3\]](#)[\[10\]](#)

Disposal Plan

All waste materials contaminated with **trans-2-Aminocyclopentanol hydrochloride** must be treated as hazardous waste.

- PPE and Contaminated Materials:
 - Used gloves, gowns, shoe covers, and any other contaminated disposable materials should be placed in a designated, sealed, and clearly labeled hazardous waste container.
- Chemical Waste:
 - Dispose of the contents and the container at an appropriate treatment and disposal facility. [\[2\]](#)
 - Do not let the product enter drains. [\[3\]](#)[\[10\]](#)
 - Disposal must be in accordance with all applicable federal, state, and local environmental regulations.

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References

- 1. chemicalbook.com [chemicalbook.com]
- 2. echemi.com [echemi.com]
- 3. Page loading... [wap.guidechem.com]
- 4. Cas 68327-11-7,trans-2-Aminocyclopentanol hydrochloride | lookchem [lookchem.com]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. pppmag.com [pppmag.com]
- 7. publications.ashp.org [publications.ashp.org]

- 8. pharmacytimes.com [pharmacytimes.com]
- 9. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 10. trans-(1R,2R)-2-Aminocyclopentanol hydrochloride - Safety Data Sheet [chemicalbook.com]
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